

Personal protective equipment for handling 2-Bromobenzene-1,3,5-triol

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Compound of Interest

Compound Name: 2-Bromobenzene-1,3,5-triol

Cat. No.: B1330744

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Essential Safety and Handling Guide for 2-Bromobenzene-1,3,5-triol

This guide provides immediate, essential safety and logistical information for handling **2-Bromobenzene-1,3,5-triol** in a laboratory setting. The following procedures are based on available safety data and hazard information.

Chemical Identifier:

- Name: **2-Bromobenzene-1,3,5-triol**
- CAS Number: 84743-77-1

Hazard Summary: Based on available data, **2-Bromobenzene-1,3,5-triol** is classified with the following hazards^[1]:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- Harmful if inhaled (H332)

- May cause respiratory irritation (H335)

A "Warning" signal word is associated with this chemical[1].

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2-Bromobenzene-1,3,5-triol**.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible. Must meet EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat or other protective clothing to prevent skin contact.[2]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH/MSHA-approved respirator with an appropriate filter is recommended.[3]
Hand Protection	Protective gloves.

Operational and Disposal Plans

Handling and Storage:

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Gather all necessary PPE as outlined in the table above.

- Handling:
 - Avoid contact with skin and eyes[2].
 - Avoid the formation of dust and aerosols[2].
 - Use non-sparking tools if the material is flammable (though flammability data is not specified, this is good practice with fine organic solids).
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a cool, dry, and well-ventilated place[2].
 - Keep the container tightly closed[2].
 - Store in an inert atmosphere is recommended[1].

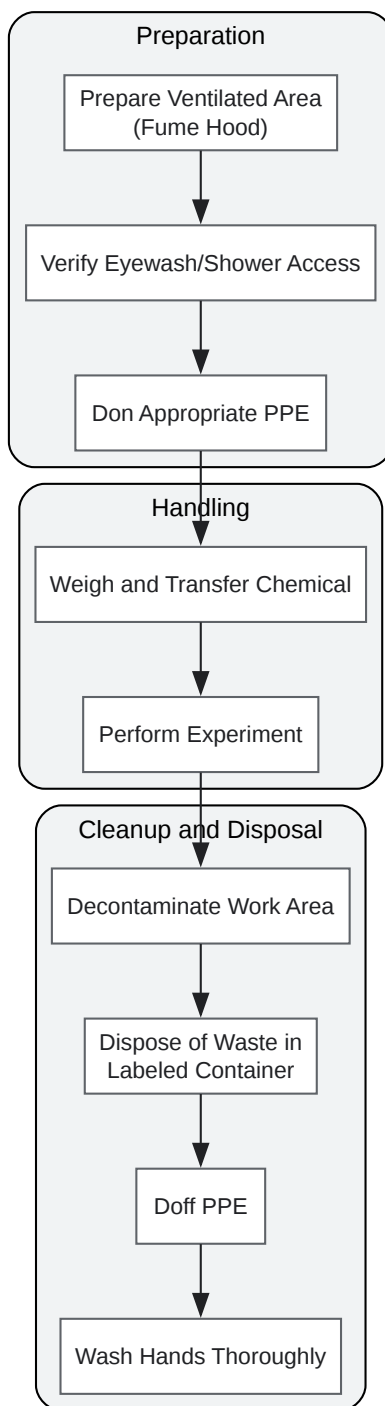
Disposal Plan:

- Waste Collection:
 - Collect waste **2-Bromobenzene-1,3,5-triol** and any contaminated materials in a designated, labeled, and sealed container.
- Disposal:
 - Dispose of the waste as unused product[2].
 - Disposal should be carried out by a licensed waste disposal company.
 - Follow all local, regional, and national regulations for chemical waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **2-Bromobenzene-1,3,5-triol**.

Safe Handling Workflow for 2-Bromobenzene-1,3,5-triol



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Caption: Workflow for the safe handling of **2-Bromobenzene-1,3,5-triol**.

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